Technical Guide: Applications of 13C-Labeled Organophosphonates in Research

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Compound of Interest

Compound Name:	*Diethyl Methylphosphonate-13C*
Cat. No.:	*B13438498*

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Executive Summary

This technical guide addresses the synthesis, characterization, and biological application of

C-labeled organophosphonates. Unlike standard phosphates (C-O-P), organophosphonates possess a direct carbon-phosphorus (C-P) bond, rendering them resistant to enzymatic hydrolysis by phosphatases. This metabolic stability, combined with the unique spin-spin coupling between

C and

P nuclei, makes them powerful tools for metabolic flux analysis (MFA), enzyme inhibition studies, and non-radioactive pharmacokinetic tracking.

Part 1: Structural Dynamics & NMR Characterization

The defining feature of

C-labeled organophosphonates is the heteronuclear spin coupling between the enriched Carbon-13 nucleus (spin 1/2) and the naturally abundant Phosphorus-31 nucleus (spin 1/2, 100% abundance). This interaction provides a self-validating spectral signature that distinguishes the labeled compound from background noise and endogenous metabolites.

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The Diagnostic Signature: J-Coupling

In NMR spectroscopy, the magnitude of the coupling constant (

) is directly related to the electronic environment and bond distance. For

C-labeled phosphonates, the one-bond coupling (

) is significantly larger than typical C-H or C-C couplings, serving as an immediate confirmation of synthesis success.

Coupling Type	Bond Description	Typical Value Range (Hz)	Diagnostic Utility
	Direct C-P bond	130 – 180 Hz	Confirmation of phosphonate formation (vs. phosphate ester).
	Geminal (C-C-P)	4 – 20 Hz	Determination of substitution patterns at the -carbon.
	Vicinal (C-C-C-P)	4 – 18 Hz	Stereochemical analysis (Karplus relationship dependence).

Spin System Visualization

The following diagram illustrates the spin interaction network utilized in triple-resonance NMR experiments (e.g., H-C-P correlation) to validate the labeled scaffold.

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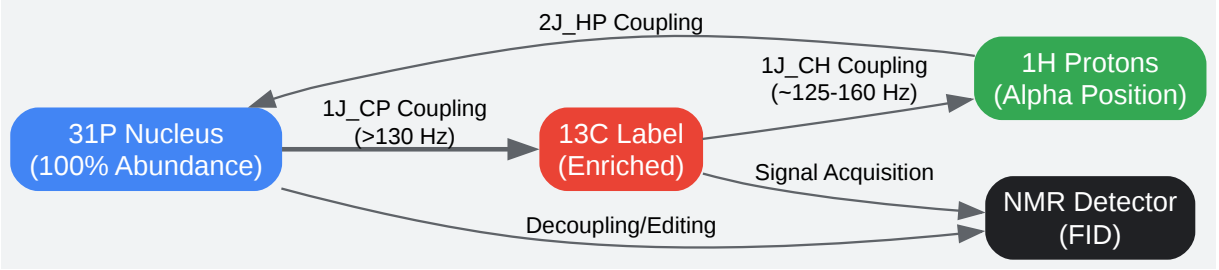

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Figure 1: Heteronuclear spin system showing the dominant

coupling pathway used for structural verification.

Part 2: Synthetic Pathways (The Michaelis-Arbuzov Protocol)

The most robust method for introducing a

C label into a phosphonate scaffold is the Michaelis-Arbuzov reaction. This pathway involves the reaction of a trialkyl phosphite with a

C-labeled alkyl halide.

Mechanism and Causality

The reaction proceeds via an

attack of the phosphorus lone pair on the electrophilic carbon of the alkyl halide.[1] This forms a phosphonium intermediate, which is subsequently dealkylated by the halide anion.[2]

- Why use

  C-Alkyl Halides? They are commercially available precursors that allow the label to be placed precisely at the P-C bond interface, maximizing the NMR signal intensity (

).

- Critical Control Point: The reaction requires high heat (typically >120°C) to drive the dealkylation step.[3] However, volatile

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C-halides (e.g.,

CH

I) require sealed tube conditions or reflux condensers to prevent loss of the expensive isotope.

Standard Operating Procedure (SOP)

Objective: Synthesis of Diethyl [1-

C]methylphosphonate.

- Reagents:
  - Triethyl phosphite (

    ): 1.2 equivalents (Excess ensures complete consumption of the expensive label).
  - [

    C]Methyl Iodide (

    CH

    I): 1.0 equivalent (Limiting reagent).
- Setup:
  - Flame-dried Schlenk flask equipped with a reflux condenser and

    inlet.
- Procedure:
  - Step A: Cool

    to 0°C to minimize exothermic volatility upon addition.
  - Step B: Add

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CH

I dropwise.

- Step C: Gradually heat to 100-120°C. The evolution of ethyl iodide (byproduct) indicates reaction progress.
- Step D: Maintain temperature for 4 hours.
- Step E: Remove excess

  via vacuum distillation.

- Validation:
  - Acquire

    P NMR.[4][5][6] Product should appear ~30 ppm.
  - Acquire

    C NMR.[6][7] Look for doublet at ~10-15 ppm with

    Hz.

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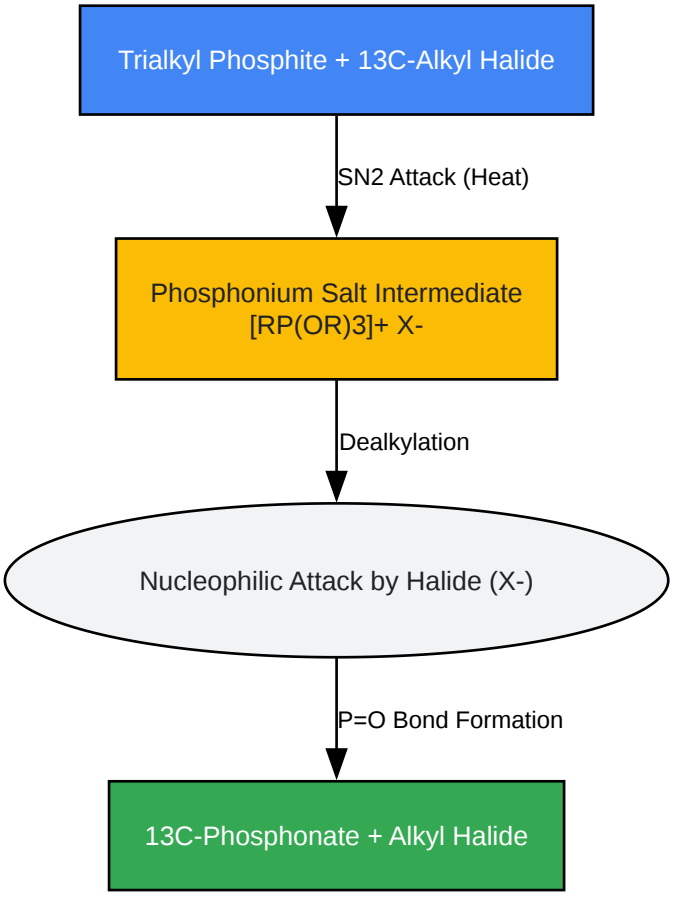

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Figure 2: The Michaelis-Arbuzov pathway for generating the C-P bond using isotopically enriched precursors.

Part 3: Biological Applications & Metabolic Flux Analysis (MFA)[8]

Stability: The C-P vs. C-O-P Advantage

In drug development, the primary failure mode for phosphate-based drugs (e.g., nucleotide analogs) is rapid hydrolysis by alkaline phosphatases.

- Phosphates (C-O-P): Labile. Half-life in plasma is often minutes.
- Phosphonates (C-P): Stable. The C-P bond is resistant to hydrolytic cleavage, allowing the molecule to penetrate cells and act as a "Trojan horse" or transition state inhibitor.

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Protocol: 13C-Phosphonate Tracing

This protocol describes using a

C-phosphonate to track cellular uptake and metabolic stability without using radioactivity.

Experimental Workflow:

- Cell Culture: Seed HeLa or HEK293 cells in 6-well plates (

  cells/well).
- Pulse: Replace media with physiological buffer containing 100

  M

  C-Phosphonate.
- Incubation: Time points at 0, 1, 4, and 24 hours.
- Quench & Extraction:
  - Wash cells 3x with ice-cold PBS (removes extracellular tracer).
  - Add 80% MeOH (-80°C) to lyse cells and quench metabolism.
  - Scrape and centrifuge (14,000 x g, 10 min).
- Analysis (LC-MS/MS or NMR):
  - NMR: Resuspend dried extract in

    . Look for the specific

    doublet.
  - MS: Track the Mass Shift (

).

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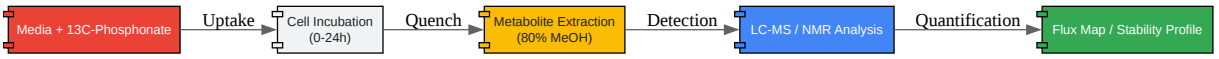

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Figure 3: Workflow for metabolic tracing using stable isotope-labeled phosphonates.

Case Study: Transition State Analogs

Phosphonates are tetrahedral, mimicking the transition state of ester hydrolysis. By labeling the phosphonate carbon with

C, researchers can measure the binding affinity to the enzyme active site using NMR titration.

- Observation: As the inhibitor binds to the protein, the

  C signal broadens and shifts (Chemical Shift Perturbation) due to the change in correlation time (

) of the macromolecular complex.

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